

5-Methoxy-2,2-dimethylindanone: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 5-Methoxy-2,2-dimethylindanone

Cat. No.: B045482

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Abstract

5-Methoxy-2,2-dimethylindanone is a substituted indanone derivative. While specific research on this compound is not widely available in public literature, the indanone scaffold is a well-recognized pharmacophore present in numerous biologically active molecules and natural products. This technical guide provides a comprehensive overview of the synthesis, potential biological significance, and physicochemical properties of **5-methoxy-2,2-dimethylindanone**, based on established chemical principles and data from closely related analogues. Detailed hypothetical experimental protocols for its synthesis and characterization are presented to facilitate further research into this compound class.

Introduction

The indanone core is a privileged structure in medicinal chemistry, forming the backbone of various compounds with diverse therapeutic applications.^[1] Notable examples include Donepezil, an acetylcholinesterase inhibitor for the treatment of Alzheimer's disease.^[1] Indanone derivatives have demonstrated a wide spectrum of biological activities, including antiviral, anti-inflammatory, analgesic, antimalarial, antibacterial, and anticancer properties.^[2] The introduction of a methoxy group at the 5-position and gem-dimethyl substitution at the 2-

position of the indanone ring can significantly influence the molecule's steric and electronic properties, potentially leading to novel pharmacological profiles. This guide aims to provide a foundational resource for the investigation of **5-methoxy-2,2-dimethylindanone**.

Physicochemical Properties

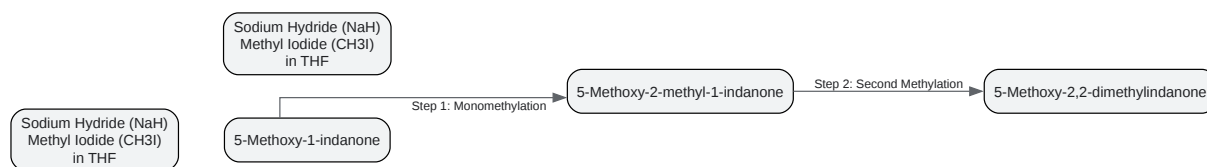
Direct experimental data for **5-methoxy-2,2-dimethylindanone** is not readily available. The following table summarizes the known physicochemical properties of the closely related precursor, 5-methoxy-1-indanone, for reference.

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₀ O ₂	PubChem CID 78787[3]
Molecular Weight	162.19 g/mol	PubChem CID 78787[3]
Appearance	Light green-brownish crystalline powder	ChemicalBook[4]
Melting Point	107-109 °C	ChemicalBook[4]
Boiling Point	150 °C at 2 mmHg	ChemicalBook[4]
IUPAC Name	5-methoxy-2,3-dihydro-1H-inden-1-one	PubChem CID 78787[3]
CAS Number	5111-70-6	PubChem CID 78787[3]

Synthesis of 5-Methoxy-2,2-dimethylindanone

A plausible synthetic route to **5-methoxy-2,2-dimethylindanone** involves a two-step process starting from the commercially available 5-methoxy-1-indanone. The first step is the α -methylation of the ketone, which is then repeated to introduce the second methyl group.

Proposed Synthetic Pathway



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Caption: Proposed two-step synthesis of **5-methoxy-2,2-dimethylindanone**.

Experimental Protocol: Synthesis of 5-Methoxy-2,2-dimethylindanone

Materials:

- 5-Methoxy-1-indanone
- Sodium hydride (60% dispersion in mineral oil)
- Methyl iodide
- Anhydrous tetrahydrofuran (THF)
- Saturated aqueous ammonium chloride (NH₄Cl)
- Diethyl ether
- Anhydrous magnesium sulfate (MgSO₄)
- Hydrochloric acid (1 M)
- Saturated aqueous sodium bicarbonate (NaHCO₃)
- Brine

Procedure:

Step 1: Synthesis of 5-Methoxy-2-methyl-1-indanone

- To a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a nitrogen inlet, add sodium hydride (1.1 equivalents, washed with anhydrous hexanes to remove mineral oil) and suspend it in anhydrous THF.
- Cool the suspension to 0 °C in an ice bath.
- Dissolve 5-methoxy-1-indanone (1.0 equivalent) in anhydrous THF and add it dropwise to the sodium hydride suspension via the dropping funnel over 30 minutes.
- Allow the reaction mixture to stir at 0 °C for 1 hour after the addition is complete.
- Add methyl iodide (1.1 equivalents) dropwise to the reaction mixture at 0 °C.
- Allow the reaction to warm to room temperature and stir for 12-16 hours.
- Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Upon completion, carefully quench the reaction by the slow addition of saturated aqueous NH₄Cl at 0 °C.
- Extract the aqueous layer with diethyl ether (3 x 50 mL).
- Combine the organic layers, wash with water and brine, dry over anhydrous MgSO₄, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel to yield 5-methoxy-2-methyl-1-indanone.

Step 2: Synthesis of **5-Methoxy-2,2-dimethylindanone**

- Repeat the procedure from Step 1, using 5-methoxy-2-methyl-1-indanone as the starting material.
- To a flame-dried, three-necked round-bottom flask, add sodium hydride (1.1 equivalents) suspended in anhydrous THF and cool to 0 °C.

- Add a solution of 5-methoxy-2-methyl-1-indanone (1.0 equivalent) in anhydrous THF dropwise.
- Stir at 0 °C for 1 hour, then add methyl iodide (1.1 equivalents) dropwise.
- Allow the reaction to warm to room temperature and stir for 12-16 hours.
- Work-up the reaction as described in Step 1 (quenching, extraction, drying, and concentration).
- Purify the crude product by column chromatography to afford **5-methoxy-2,2-dimethylindanone**.

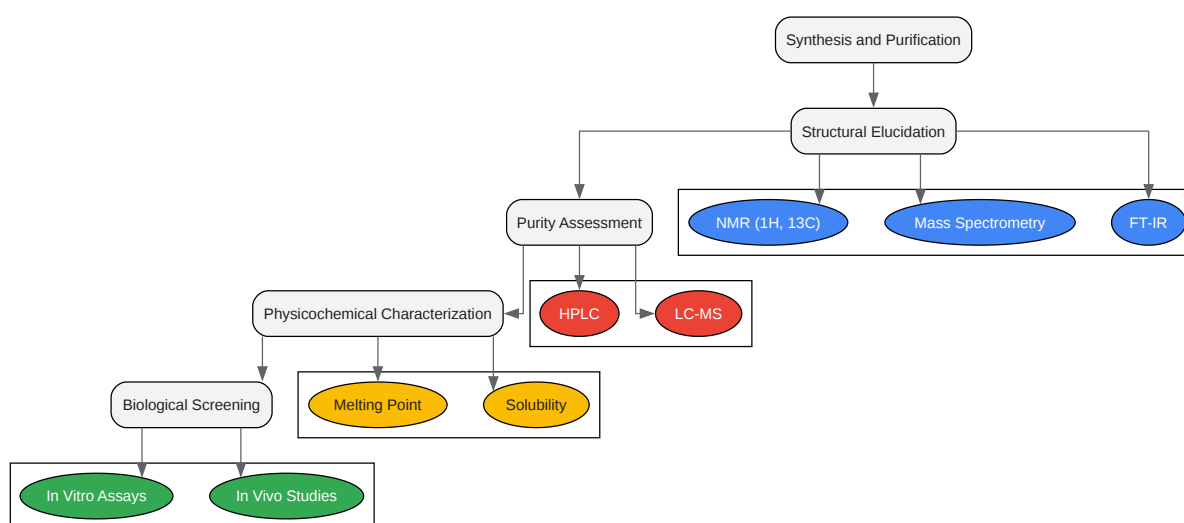
Potential Biological Activities of Indanone Derivatives

While no biological data is currently available for **5-methoxy-2,2-dimethylindanone**, the broader class of indanone derivatives has been extensively studied and shown to possess a wide range of biological activities. A summary of these activities is presented in the table below.

Biological Activity	Description	Key Findings	References
Anticancer	Indanone derivatives have been shown to inhibit the growth of various cancer cell lines.	Some derivatives act as microtubule-binding agents, inducing apoptosis in multidrug-resistant cancer cells.	[1]
Antimicrobial	The indanone scaffold has been incorporated into molecules with activity against bacteria and fungi.	Novel derivatives of 5,6-dimethoxy-1-indanone have shown potential as antimicrobial agents.	[1]
Antiviral	Certain indanone derivatives have been identified as inhibitors of viral replication.	Derivatives of 5,6-dimethoxyindan-1-one have been identified as potential antiviral agents.	[1]
Neuroprotective	The indanone structure is central to drugs used in the treatment of neurodegenerative diseases.	Donepezil, an indanone derivative, is a key drug for managing Alzheimer's disease.	[1]
Anti-inflammatory	Substituted indanones have been investigated for their anti-inflammatory properties.	2,2-Dimethyl-1-indanone has been noted for its anti-inflammatory properties.	[5]

Experimental Workflow for Characterization

The following diagram outlines a general workflow for the characterization of a newly synthesized compound like **5-methoxy-2,2-dimethylindanone**.



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Caption: General workflow for the characterization of a novel research chemical.

Conclusion

5-Methoxy-2,2-dimethylindanone represents an under-explored molecule within the pharmacologically significant indanone class. This guide provides a theoretical framework for its synthesis and characterization, drawing upon established methodologies for related compounds. The diverse biological activities associated with the indanone scaffold suggest that **5-methoxy-2,2-dimethylindanone** could be a valuable candidate for further investigation in various drug discovery programs. The experimental protocols and workflows detailed herein

are intended to serve as a starting point for researchers interested in exploring the potential of this and other substituted indanone derivatives.

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